

# Application Note: U<sub>3</sub>O<sub>8</sub> as a Certified Reference Material for Uranium Analysis

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## Compound of Interest

Compound Name: *Triuranium octaoxide*

Cat. No.: *B12748452*

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## Introduction

Triuranium octoxide (U<sub>3</sub>O<sub>8</sub>) is a stable and widely used chemical form of uranium, making it an ideal matrix for Certified Reference Materials (CRMs). U<sub>3</sub>O<sub>8</sub> CRMs are indispensable tools for laboratories involved in the analysis of uranium-bearing materials, ensuring the accuracy, reliability, and comparability of analytical results. These reference materials are utilized for a variety of critical applications, including the calibration of analytical instruments, validation of measurement methods, and for quality control purposes. This application note provides a comprehensive overview of the use of U<sub>3</sub>O<sub>8</sub> as a CRM for both elemental and isotopic uranium analysis, complete with detailed protocols and data.

## Certified Reference Materials Overview

Several national and international bodies, including the New Brunswick Laboratory (NBL) and the National Institute of Standards and Technology (NIST), have produced a range of U<sub>3</sub>O<sub>8</sub> CRMs. These standards are certified for various parameters, including the mass fraction of uranium, isotopic composition, and the concentration of trace element impurities.

## U<sub>3</sub>O<sub>8</sub> CRMs for Impurity Analysis

CRMs such as NBL CRM 124 and C123 are specifically designed for determining the impurity content in uranium materials.<sup>[1][2]</sup> These standards consist of a high-purity U<sub>3</sub>O<sub>8</sub> matrix to which a suite of elements has been added at various, well-characterized concentration levels. <sup>[1][2]</sup> The preparation of these materials involves adding the impurity elements in a solution

form to the U<sub>3</sub>O<sub>8</sub> powder, followed by a rigorous process of mixing, drying, igniting, milling, and blending to ensure homogeneity.<sup>[1][2]</sup>

## U<sub>3</sub>O<sub>8</sub> CRMs for Isotopic Analysis

For isotopic analysis, CRMs like NBL CRM U150, U0002, and C129A, as well as NIST SRM 969, are available.<sup>[3][4][5][6]</sup> These materials consist of highly purified U<sub>3</sub>O<sub>8</sub> with certified isotopic compositions.<sup>[3][6][7]</sup> They are primarily intended for the calibration of mass spectrometers and for the determination of mass discrimination effects during isotopic measurements.<sup>[3][6]</sup>

## Quantitative Data Summary

The certified values for various U<sub>3</sub>O<sub>8</sub> CRMs are summarized in the tables below. These values are traceable to the International System of Units (SI).

Table 1: Example of Certified Impurity Concentrations in NBL CRM 124 Series (μg/g U)

Element	CRM 124-1	CRM 124-2	CRM 124-3	CRM 124-4	CRM 124-5	CRM 124-6
Aluminum (Al)	400	200	100	50	25	10
Boron (B)	8	4	2	1	0.5	0.2
Cadmium (Cd)	4	2	1	0.5	0.25	0.1
Iron (Fe)	500	250	125	60	30	15
Silicon (Si)	800	400	200	100	50	25

Note:

Values are illustrative based on the series design. Refer to the specific certificate of analysis for certified values and uncertainties.

Table 2: Certified Isotopic Composition of Select U3O8 CRMs (Atom Percent)

Isotope	CRM U0002[3]	CRM U150[6]	C129A[5]
234U	$0.00016 \pm 0.00001$	$0.0993 \pm 0.0002$	$0.0052962 \pm 0.0000038$
235U	$0.01755 \pm 0.00005$	$15.307 \pm 0.015$	$0.72087 \pm 0.00039$
236U	$<0.00001$	$0.0660 \pm 0.0002$	$0.0000097 \pm 0.0000012$
238U	$99.9823 \pm 0.0001$	$84.528 \pm 0.015$	$99.27382 \pm 0.00039$

Note: Uncertainties represent the 95% confidence interval.

## Experimental Protocols

The following protocols provide a general framework for the use of U3O8 CRMs in a laboratory setting. It is essential to consult the specific certificate of analysis for each CRM for detailed instructions and recommendations.

### Protocol 1: Sample Handling and Preparation

- **Drying:** Before use, it is recommended to dry the U3O8 material to ensure it is free of moisture, which can affect mass measurements. A common procedure is to dry the material at 110°C for one hour.[1][2] For some assay and isotopic standards like C129A, a specific ignition procedure is required, such as heating in a muffle furnace at 800°C for one hour and cooling in a desiccator.[5]
- **Sample Weighing:** Use a calibrated analytical balance to accurately weigh the required amount of the CRM. A minimum sample size of 1 g is often recommended to ensure homogeneity, particularly for impurity analysis.[1]

### Protocol 2: Dissolution of U3O8

- Place the accurately weighed U3O8 sample into a clean beaker or digestion vessel.

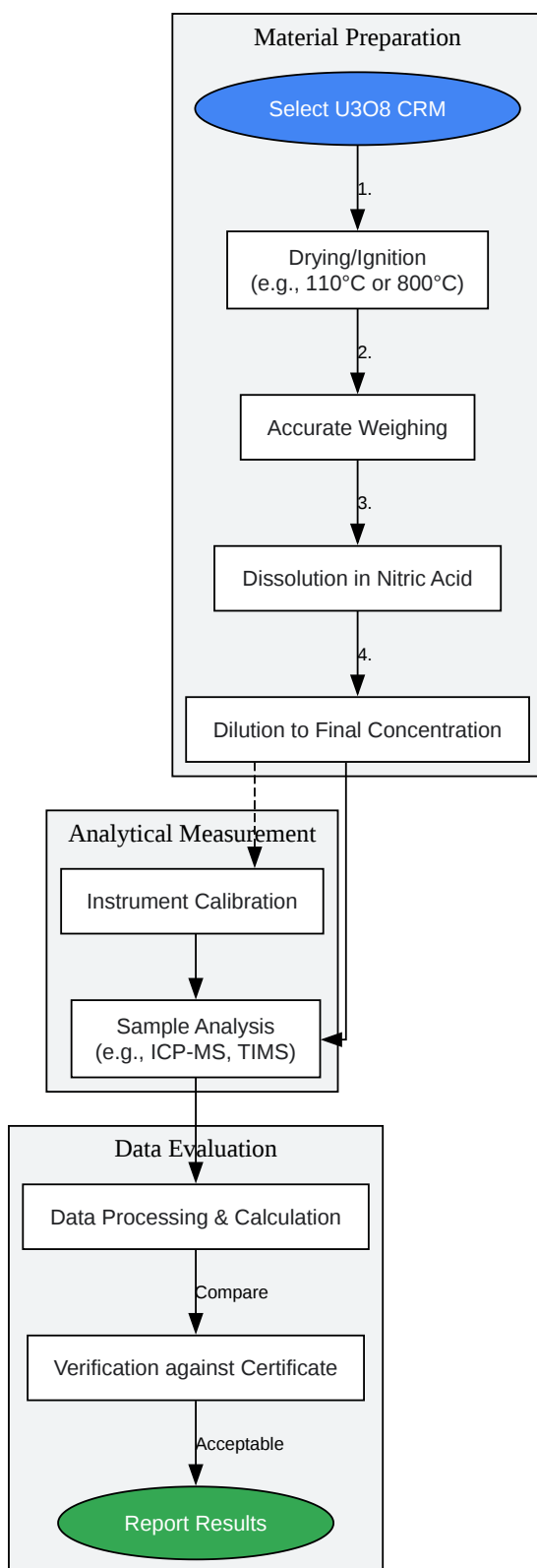
- Add a sufficient volume of concentrated nitric acid (e.g., 8M HNO<sub>3</sub>) to completely cover the powder. For certification analysis, U<sub>3</sub>O<sub>8</sub> is typically dissolved in nitric acid (1+1).[8]
- Gently heat the mixture on a hot plate at a low to medium temperature (e.g., 80-100°C) to facilitate dissolution. Avoid boiling to prevent loss of sample.
- Once the U<sub>3</sub>O<sub>8</sub> is completely dissolved, a clear, yellowish-green solution should be obtained.
- Allow the solution to cool to room temperature.
- Quantitatively transfer the dissolved sample to a volumetric flask of appropriate size.
- Dilute the solution to the mark with deionized water or a dilute acid matrix (e.g., 2% HNO<sub>3</sub>) to achieve the desired uranium concentration for analysis.[9]

## Protocol 3: Uranium Analysis by Inductively Coupled Plasma Mass Spectrometry (ICP-MS)

- Instrument Calibration: Calibrate the ICP-MS instrument using a series of uranium standard solutions prepared from a high-purity uranium source, bracketing the expected concentration of the CRM sample.
- Analysis of CRM: Aspirate the diluted U<sub>3</sub>O<sub>8</sub> CRM solution into the ICP-MS.
- Data Acquisition: Measure the ion intensities for the uranium isotopes of interest (e.g., <sup>234</sup>U, <sup>235</sup>U, <sup>236</sup>U, <sup>238</sup>U) and/or any impurity elements being determined.
- Data Processing: Calculate the uranium concentration and/or isotopic ratios based on the calibration curve. For impurity analysis, the concentration of trace elements is determined.
- Verification: The results obtained for the U<sub>3</sub>O<sub>8</sub> CRM should fall within the uncertainty range of the certified values provided in the certificate of analysis.

## Workflow and Logical Relationships

The following diagram illustrates the typical workflow for using a U<sub>3</sub>O<sub>8</sub> Certified Reference Material in a laboratory for uranium analysis.



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Caption: Workflow for Uranium Analysis using a U3O8 CRM.

## Conclusion

U3O8 Certified Reference Materials are fundamental for achieving high-quality and reliable data in the analysis of uranium. By following standardized protocols for handling, preparation, and analysis, laboratories can effectively use these CRMs to ensure their measurement results are accurate and traceable. The availability of a range of U3O8 CRMs for both impurity and isotopic analysis caters to the diverse needs of the nuclear, environmental, and research sectors.

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- To cite this document: BenchChem. [Application Note: U3O8 as a Certified Reference Material for Uranium Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12748452#use-of-u3o8-as-a-certified-reference-material-for-uranium-analysis]

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